

4-Nitrothiophenol CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Nitrothiophenol

Cat. No.: B108094

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Technical Guide: 4-Nitrothiophenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Nitrothiophenol** (4-NTP), a versatile organosulfur compound widely utilized in various research and development fields. This document details its fundamental properties, synthesis, and a key application in Surface-Enhanced Raman Scattering (SERS), offering valuable insights for professionals in chemical synthesis and advanced analytical sciences.

Core Properties of 4-Nitrothiophenol

4-Nitrothiophenol is a yellow solid organic compound with the chemical formula $C_6H_5NO_2S$. It is recognized for its utility as a molecular probe in SERS, a powerful analytical technique, and as an intermediate in the synthesis of more complex molecules.^[1]

Quantitative Data

The essential physicochemical properties of **4-Nitrothiophenol** are summarized in the table below for quick reference.

Property	Value	Reference
CAS Number	1849-36-1	[1][2][3][4]
Molecular Weight	155.17 g/mol	[2][3]
Chemical Formula	C ₆ H ₅ NO ₂ S	[2][3]
Appearance	Yellow Solid	[2]
Melting Point	79-80 °C	[2]

Experimental Protocols

Detailed methodologies for the synthesis of **4-Nitrothiophenol** and its application in a common analytical technique are provided below. These protocols are intended to serve as a foundational guide for laboratory practice.

Synthesis of 4-Nitrothiophenol from 4-Nitrochlorobenzene

A prevalent method for the synthesis of **4-Nitrothiophenol** involves the sulfidation of 4-nitrochlorobenzene.[1] A general laboratory-scale procedure is outlined as follows:

- **Preparation of Sodium Polysulfide:** In a flask equipped with a reflux condenser and a stirrer, dissolve sodium sulfide nonahydrate in water. Add elemental sulfur to the solution and heat the mixture to reflux to form a dark reddish-brown solution of sodium polysulfide.
- **Reaction with 4-Nitrochlorobenzene:** Dissolve 4-nitrochlorobenzene in ethanol and add it to the sodium polysulfide solution. Reflux the resulting mixture for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Isolation of the Product:** After the reaction is complete, cool the mixture and pour it into a beaker containing ice and concentrated hydrochloric acid. This will precipitate the crude **4-Nitrothiophenol**.
- **Purification:** Filter the crude product, wash it with cold water, and then recrystallize it from a suitable solvent, such as ethanol or a mixture of ethanol and water, to obtain pure **4-**

Nitrothiophenol.

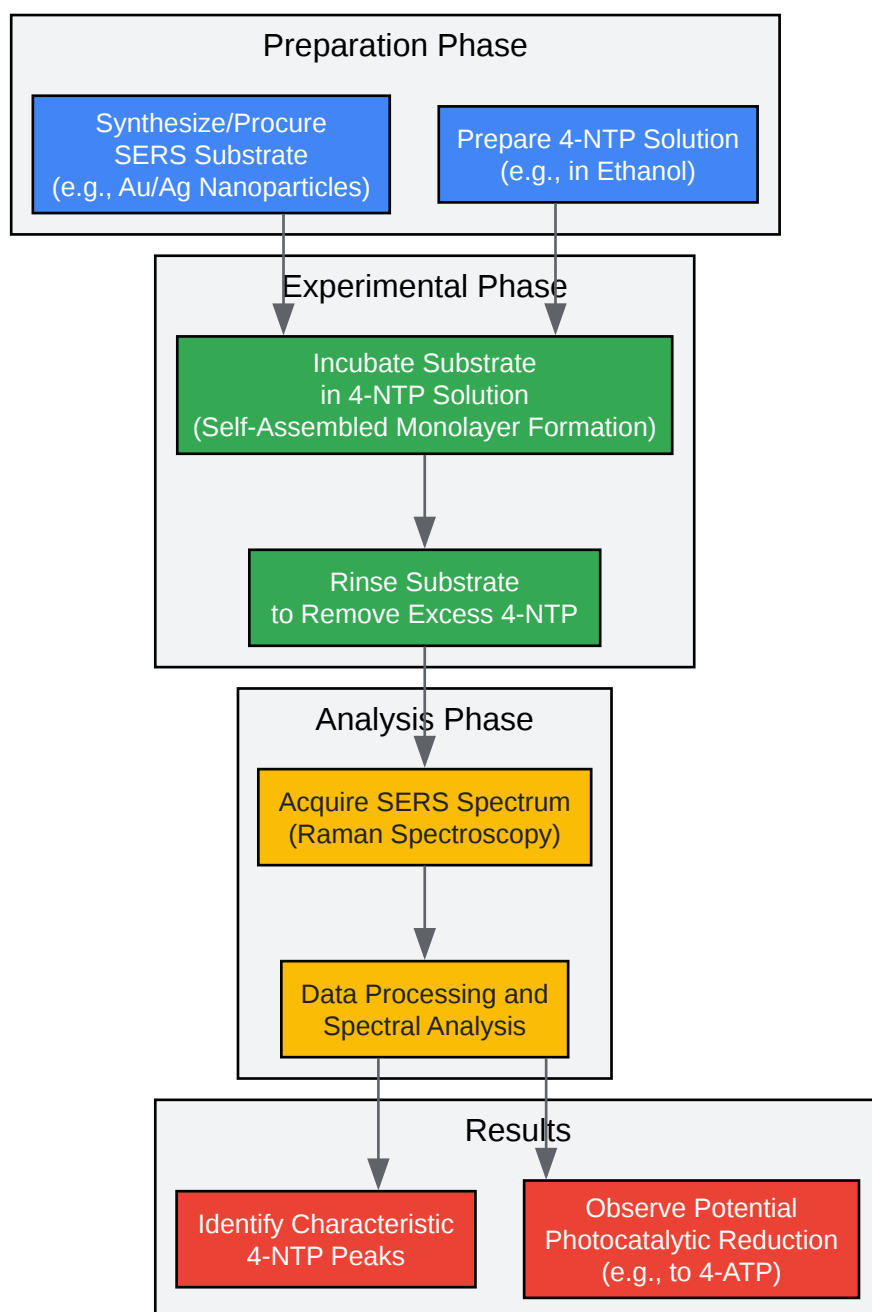
Application in Surface-Enhanced Raman Scattering (SERS)

4-Nitrothiophenol is a standard analyte for SERS, a technique that dramatically enhances the Raman signal of molecules adsorbed onto nanostructured metal surfaces. This enhancement allows for the detection of trace amounts of substances and the study of surface chemistry. A typical experimental workflow for a SERS analysis of **4-Nitrothiophenol** is as follows:

- **Preparation of SERS Substrate:** Synthesize or procure a SERS-active substrate, commonly consisting of gold or silver nanoparticles. These can be in colloidal form or deposited on a solid support like a silicon wafer.
- **Adsorption of 4-Nitrothiophenol:** Immerse the SERS substrate in a dilute solution of **4-Nitrothiophenol** (e.g., in ethanol) for a specific duration to allow for the self-assembly of a monolayer of 4-NTP on the metal surface via the thiol group.
- **Rinsing:** Gently rinse the substrate with the solvent (e.g., ethanol) to remove any non-adsorbed molecules.
- **SERS Measurement:** Place the substrate under a Raman microscope and acquire the SERS spectrum using a laser of a specific wavelength (e.g., 633 nm or 785 nm). The spectrum will show characteristic peaks corresponding to the vibrational modes of **4-Nitrothiophenol**.
- **Data Analysis:** Analyze the resulting spectrum to identify the characteristic peaks of **4-Nitrothiophenol**. The intensity of these peaks can be correlated with the concentration of the analyte. Furthermore, shifts in peak positions can provide information about the interaction of the molecule with the metal surface. In some cases, the plasmon-driven reduction of **4-Nitrothiophenol** to 4-aminothiophenol (4-ATP) can be observed in situ.

Visualized Experimental Workflow

The following diagram illustrates the logical steps involved in a typical SERS experiment utilizing **4-Nitrothiophenol**.



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Caption: Workflow for a SERS experiment with **4-Nitrothiophenol**.

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